

Proper Disposal Procedures: C₂₆H₃₈F₆IO₂Sb

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Compound of Interest

Compound Name: C₂₆H₃₈F₆IO₂Sb

CAS No.: 139301-16-9

Cat. No.: B160686

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(4-[(2-hydroxytetradecyl)oxy]phenyl)phenyliodonium hexafluoroantimonate[1]

Executive Summary & Chemical Identity[2]

Do not treat this compound as generic organic waste. **C₂₆H₃₈F₆IO₂Sb** (CAS: 139301-16-9) is a cationic photoinitiator frequently used in UV-curing and lithography. Its disposal is complicated by three distinct hazard vectors: Heavy Metal Toxicity (Antimony), Hydrofluoric Acid (HF) Potential, and Aquatic Toxicity.

Standard organic solvent waste streams (e.g., "Non-Halogenated Waste") are insufficient and legally non-compliant for this substance due to the presence of Antimony (Sb) and Iodine (I).

Chemical Profile

Parameter	Detail
Common Name	(4-((2-Hydroxytetradecyl)oxy)phenyl)(phenyl)iodonium hexafluoroantimonate
CAS Number	139301-16-9
Molecular Weight	745.24 g/mol
Physical State	Viscous liquid or waxy solid (depending on purity/temperature)
Solubility	Insoluble in water; Soluble in organic solvents (Acetone, MEK, Propylene Carbonate)
Primary Hazards	H301/H331 (Toxic if swallowed/inhaled), H411 (Toxic to aquatic life), EUH032 (Contact with acids liberates very toxic gas)

Hazard Mechanism & Segregation Logic

To dispose of this chemical safely, you must understand why standard protocols fail.

The "Silent" Hazard: Hydrolysis to HF

The hexafluoroantimonate anion (

) is generally non-coordinating and stable. However, in the presence of strong acids or elevated temperatures + moisture, it can hydrolyze.

- Mechanism:
- Operational Implication: Never dispose of this material in "Acidic Waste" containers. The generation of HF in a glass waste bottle can lead to catastrophic container failure.

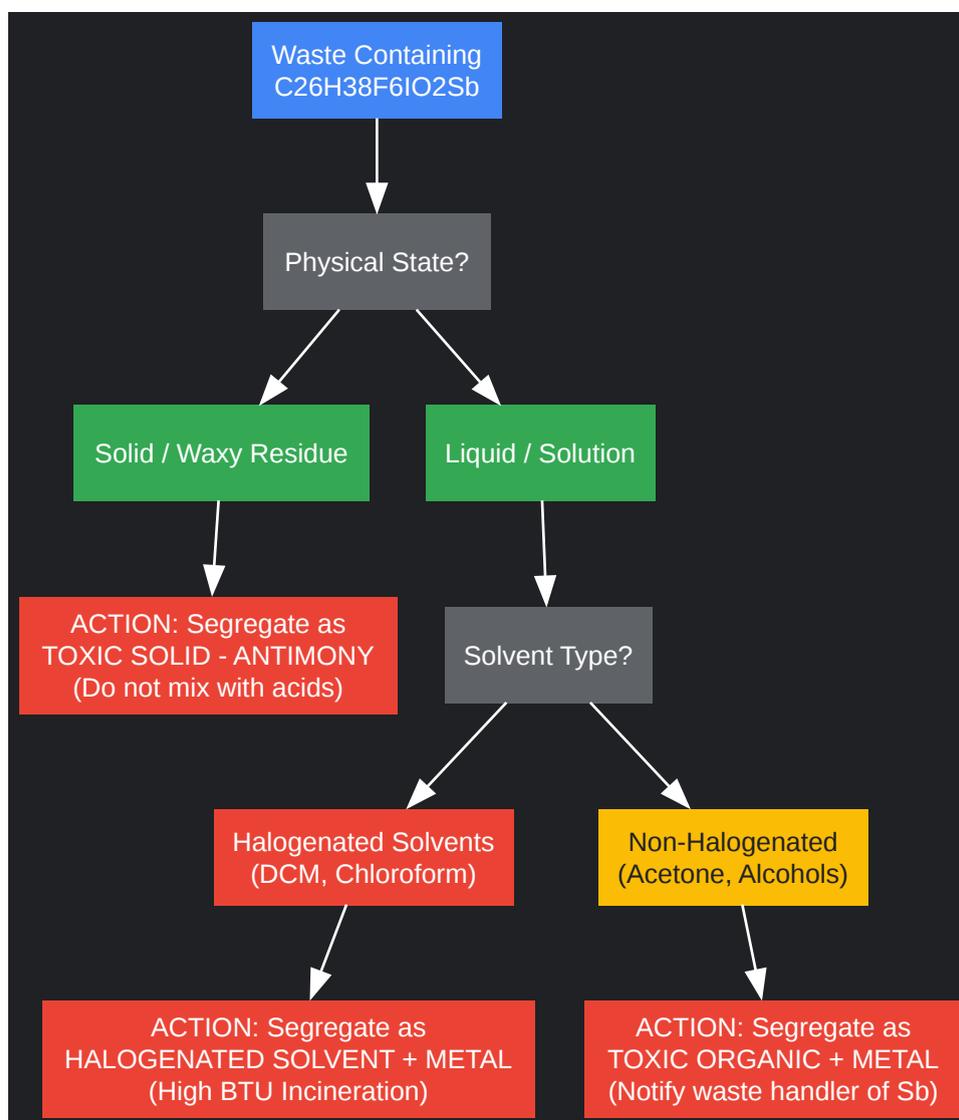
The Regulatory Hazard: Antimony (Sb)

Antimony is a regulated heavy metal under RCRA (Resource Conservation and Recovery Act) and international standards.

- Operational Implication: Incineration facilities must be notified of Antimony content to manage ash and scrubber protocols. It cannot be diluted and flushed.

Waste Segregation Decision Tree

The following logic flow ensures you select the correct waste stream.



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Figure 1: Waste segregation logic. Note that regardless of the solvent, the presence of Antimony (Sb) and Fluorine (F) dictates the final disposal path.

Step-by-Step Disposal Protocol

Phase 1: Immediate Containment (Spills & Cleaning)

Because the C14 alkyl chain (tetradecyl) makes this compound highly lipophilic, it sticks aggressively to surfaces and gloves. Water alone will not clean it.

- PPE: Nitrile gloves (double gloved recommended), safety goggles, and lab coat.
- Solvent Selection: Use Acetone or Propylene Carbonate to solubilize the residue. Do not use water initially.
- Wiping: Use absorbent pads. Do not use paper towels that will be thrown in regular trash.
- Final Wash: Only after the bulk material is removed with solvent should you wash the surface with soap and water.

Phase 2: Waste Packaging

Critical Rule: Use HDPE (High-Density Polyethylene) containers.

- Why? While the pure compound is compatible with glass, accidental hydrolysis releasing trace HF will etch and weaken glass containers over time. HDPE is resistant to both the organic solvents and potential HF.

Phase 3: Labeling & Storage

Label the waste container with the following specific data to ensure the destruction facility uses the correct scrubber settings:

Label Field	Required Entry
Chemical Name	Waste Phenyliodonium Hexafluoroantimonate
Constituents	Antimony (Sb), Fluoride (F), Iodine (I), [Solvent Name]
Hazard Checkbox	<input checked="" type="checkbox"/> Toxic <input checked="" type="checkbox"/> Irritant <input checked="" type="checkbox"/> Heavy Metal
Special Note	"Contains Antimony & Organofluorine. ^{[1][2][3][4]} ^{[5][6][7]} DO NOT MIX WITH ACIDS."

Phase 4: Final Disposal (RCRA Compliance)

This material must be sent to a Hazardous Waste Incinerator (TSDf) permitted to handle:

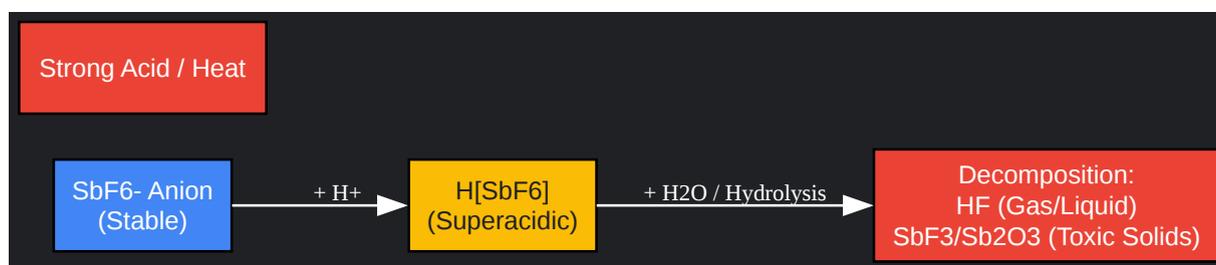
- Halogenated Organics: To capture the Iodine and Fluorine gases generated during combustion.
- Heavy Metals: To capture the Antimony in the fly ash/scrubber sludge.

RCRA Waste Codes (US Context):

- If pure/unused: P-listed or U-listed codes generally do not apply specifically to this CAS.
- Default determination: D003 (Reactivity - if potential for HF release exists) or state-specific codes for Antimony.
- Best Practice: Label as "Non-RCRA Regulated Hazardous Waste - Antimony Compound" if it does not meet specific TCLP limits, but treat it as hazardous due to the H301/H411 toxicity profile.

Scientific Context: The Hydrolysis Pathway

Understanding the degradation pathway validates why moisture control and acid segregation are critical.



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Figure 2: The degradation pathway of the hexafluoroantimonate anion. The release of HF poses an immediate health risk and container integrity risk.

Emergency Response

- In Case of Skin Contact:
 - The lipophilic tail facilitates skin absorption. Wash immediately with solvent (PEG-400 or Acetone) followed by soap and water. Monitor for redness (iodonium salts are sensitizers).
- In Case of Eye Contact:
 - Flush for 15 minutes. Seek medical attention immediately. The SbF₆ anion can cause deep tissue damage if hydrolyzed.
- Spill > 100g:
 - Evacuate the area.^{[8][9][10]}
 - Do not use water (prevents spreading into drains).^[8]
 - Absorb with vermiculite or sand.^[9]

References

- U.S. Environmental Protection Agency (EPA). (2024). RCRA Regulations Title 40 CFR Part 261: Identification and Listing of Hazardous Waste (Antimony Compounds). Retrieved February 20, 2026, from [\[Link\]](#)
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- [4. 139301-16-9 CAS MSDS \(4-\(\(2-HYDROXYTETRADECYL\)OXY\)PHENYL\)-PHENYLIODONIUM HEXAFLUOROANTIMONATE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
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